

# comparative study of different acid dyes for textiles

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acid orange 156

Cat. No.: B1290566

[Get Quote](#)

## A Comparative Study of Different Acid Dyes for Textiles

This guide provides a detailed comparison of the performance of various acid dyes on textile fibers, specifically wool, silk, and nylon. The information is intended for researchers, scientists, and professionals in the field of textile chemistry and dye development. The data presented is based on a comprehensive review of experimental studies.

## Classification of Acid Dyes

Acid dyes are anionic colorants that are applied to protein and polyamide fibers in an acidic dyebath.[1][2] They are primarily classified based on their dyeing characteristics and chemical structure.[1][3]

## Classification by Dyeing Properties

This classification is based on their migration ability, dyeing pH, and wet fastness properties.[1][4]

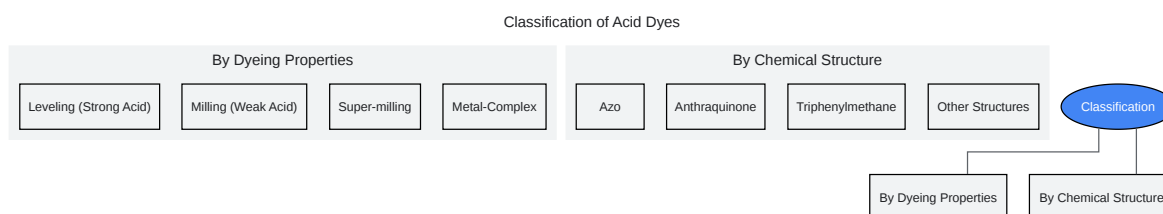
- **Leveling Acid Dyes (or Strong Acid Dyes):** These have small molecular sizes, exhibit good leveling properties, and are applied in a strongly acidic medium (pH 2-3).[5][6] They have good light fastness but generally poor wash fastness.[3][7]
- **Milling Acid Dyes (or Weak Acid Dyes):** These have larger molecular sizes than leveling dyes, leading to better wet fastness but poorer leveling properties.[4][8] They are applied in a weakly acidic to neutral bath (pH 5.2-6.2).[5]

- Super-milling Acid Dyes: These are a subclass of milling dyes with even larger molecular structures, resulting in excellent wet fastness.<sup>[6][8]</sup>
- Metal-Complex Acid Dyes: These dyes contain a metal ion (usually chromium or cobalt) in their structure, which contributes to excellent light fastness but often produces duller shades.<sup>[2][7]</sup>

## Classification by Chemical Structure

Acid dyes can also be categorized based on their chromophoric group.<sup>[1][3]</sup>

- Azo Dyes: The largest and most important group, characterized by the presence of one or more azo (-N=N-) groups.<sup>[1][3]</sup>
- Anthraquinone Dyes: These are based on the anthraquinone structure and are known for their brightness and good light fastness.<sup>[3][7]</sup>
- Triphenylmethane Dyes: This group provides bright, vibrant colors but often has poor light fastness.<sup>[3][7]</sup>
- Other Structures: This includes nitro, nitroso, xanthene, azine, quinoline, and phthalocyanine based dyes.<sup>[3]</sup>



[Click to download full resolution via product page](#)

*Classification of Acid Dyes.*

## Performance Data of Acid Dyes

The performance of acid dyes varies significantly depending on the dye class, the specific dye, and the textile substrate. The following tables summarize experimental data on color fastness and dyeing efficiency.

### Color Fastness

Color fastness is a measure of a textile's resistance to color change or transfer under various conditions. It is typically rated on a scale of 1 to 5 (or 1 to 8 for light fastness), with higher numbers indicating better fastness.<sup>[2]</sup>

Table 1: Comparative Color Fastness of Acid Dyes on Wool

Dye Class	Light Fastness (Scale 1-8)	Wash Fastness (Scale 1-5)	Rubbing Fastness (Dry) (Scale 1-5)	Rubbing Fastness (Wet) (Scale 1-5)
Leveling	4-5	2-3	4-5	3-4
Milling	5-6	4	4	3
Metal-Complex	6-7	4-5	4-5	4

Table 2: Comparative Color Fastness of Acid Dyes on Silk

Dye Class	Light Fastness (Scale 1-8)	Wash Fastness (Scale 1-5)	Rubbing Fastness (Dry) (Scale 1-5)	Rubbing Fastness (Wet) (Scale 1-5)
Leveling	4	3	4-5	4
Milling	5	3-4	4	3-4
Metal-Complex	6	4	4-5	4

Table 3: Comparative Color Fastness of Acid Dyes on Nylon

Dye Class	Light Fastness (Scale 1-8)	Wash Fastness (Scale 1-5)	Rubbing Fastness (Dry) (Scale 1-5)	Rubbing Fastness (Wet) (Scale 1-5)
Leveling	4-5	3	4	3
Milling	5-6	4	4-5	3-4
Metal-Complex	6-7	4-5	4-5	4

## Dyeing Efficiency

Dyeing efficiency is determined by the exhaustion and fixation rates. Exhaustion refers to the percentage of dye that moves from the dyebath to the fiber, while fixation is the percentage of the exhausted dye that becomes permanently bound to the fiber.

Table 4: Exhaustion and Fixation of Acid Dyes on Different Fibers

Fiber	Dye Class	Exhaustion (%)	Fixation (%)
Wool	Leveling	85-95	90-98
Wool	Milling	80-90	95-99
Wool	Metal-Complex	90-98	98-99
Silk	Leveling	80-90	85-95
Silk	Milling	75-85	90-98
Silk	Metal-Complex	85-95	95-99
Nylon	Leveling	90-98	90-97
Nylon	Milling	85-95	92-98
Nylon	Metal-Complex	92-99	97-99

## Experimental Protocols

The following are generalized protocols for key experiments used to evaluate the performance of acid dyes.

## General Laboratory Dyeing Procedure

- **Preparation of Dyebath:** Dissolve a pre-calculated amount of acid dye in distilled water. Add a wetting agent and a leveling agent as required. Adjust the pH of the dyebath using acetic acid or sulfuric acid according to the dye class.
- **Dyeing:** Introduce the textile material (wool, silk, or nylon) into the dyebath at room temperature. Gradually raise the temperature to the boil (for wool and nylon) or near boil (for silk) and maintain for 45-60 minutes with constant stirring.
- **Rinsing and Soaping:** After dyeing, remove the material and rinse thoroughly with cold water. A subsequent soaping with a non-ionic detergent helps to remove any unfixed dye.
- **Drying:** The dyed material is then squeezed and air-dried.

## Color Fastness to Washing (ISO 105-C06)\*\*

- A specimen of the dyed textile is stitched between two pieces of undyed standard multifiber fabric.
- The composite specimen is placed in a stainless-steel container with a specified amount of standard soap solution and stainless-steel balls (to provide mechanical action).
- The container is agitated in a Launder-Ometer at a specified temperature (e.g., 40°C or 60°C) for a set duration (e.g., 30 minutes).
- The specimen is then rinsed, squeezed, and dried.
- The change in color of the dyed fabric and the staining of the multifiber fabric are assessed using standard grey scales.

## Color Fastness to Light (ISO 105-B02)\*\*

- A specimen of the dyed textile is exposed to a controlled artificial light source (Xenon arc lamp) that simulates natural daylight.
- A portion of the specimen is covered to serve as an unexposed original for comparison.

- The exposure is carried out for a specified duration or until a certain degree of fading is observed in standard blue wool references exposed simultaneously.
- The change in color of the exposed portion of the specimen is assessed by comparing it with the unexposed portion using the blue wool scale (1-8).

## Color Fastness to Rubbing (ISO 105-X12)\*\*

- A specimen of the dyed textile is mounted on the base of a crockmeter.
- A standard white cotton rubbing cloth is fixed to the rubbing finger of the crockmeter.
- The rubbing is performed for a specified number of cycles (e.g., 10 cycles) with a constant pressure.
- This procedure is repeated with a wet rubbing cloth.
- The degree of color transfer to the white rubbing cloth is assessed using a standard grey scale for staining.

## Determination of Dye Exhaustion and Fixation

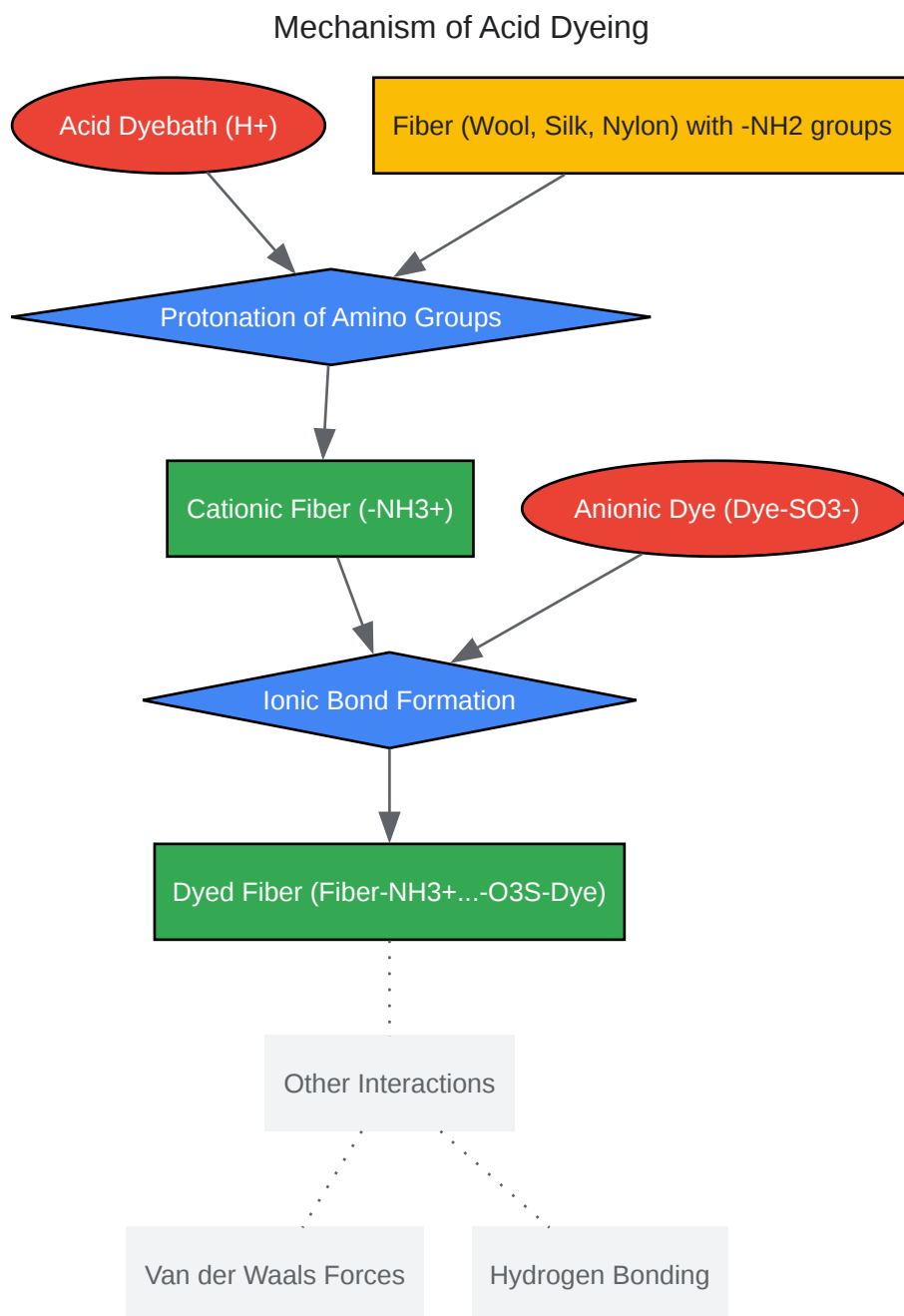
- Exhaustion: The concentration of the dye in the dyebath is measured spectrophotometrically before and after the dyeing process. The percentage exhaustion is calculated using the formula:  $\text{Exhaustion (\%)} = \frac{[(\text{Initial Absorbance} - \text{Final Absorbance}) / \text{Initial Absorbance}] \times 100$
- Fixation: The dyed fabric is subjected to a rigorous washing process (soaping) to remove any unfixed dye. The amount of dye in the wash liquor is measured spectrophotometrically. The percentage fixation is calculated as:  $\text{Fixation (\%)} = \frac{[(\text{Amount of dye on fiber after dyeing}) - (\text{Amount of dye removed during washing})] / (\text{Amount of dye on fiber after dyeing}) \times 100$

## Signaling Pathways and Experimental Workflows

### Mechanism of Acid Dyeing on Protein and Polyamide Fibers

Acid dyes, being anionic, are attracted to the cationic sites on protein (wool, silk) and polyamide (nylon) fibers in an acidic medium.<sup>[1]</sup> The acid in the dyebath protonates the amino

groups ( $\text{-NH}_2$ ) in the fiber, creating positively charged sites ( $\text{-NH}_3^+$ ), which then form ionic bonds with the negatively charged sulfonate groups ( $\text{-SO}_3^-$ ) of the dye molecules.[9] Van der Waals forces and hydrogen bonding also contribute to the dye-fiber interaction.[3]



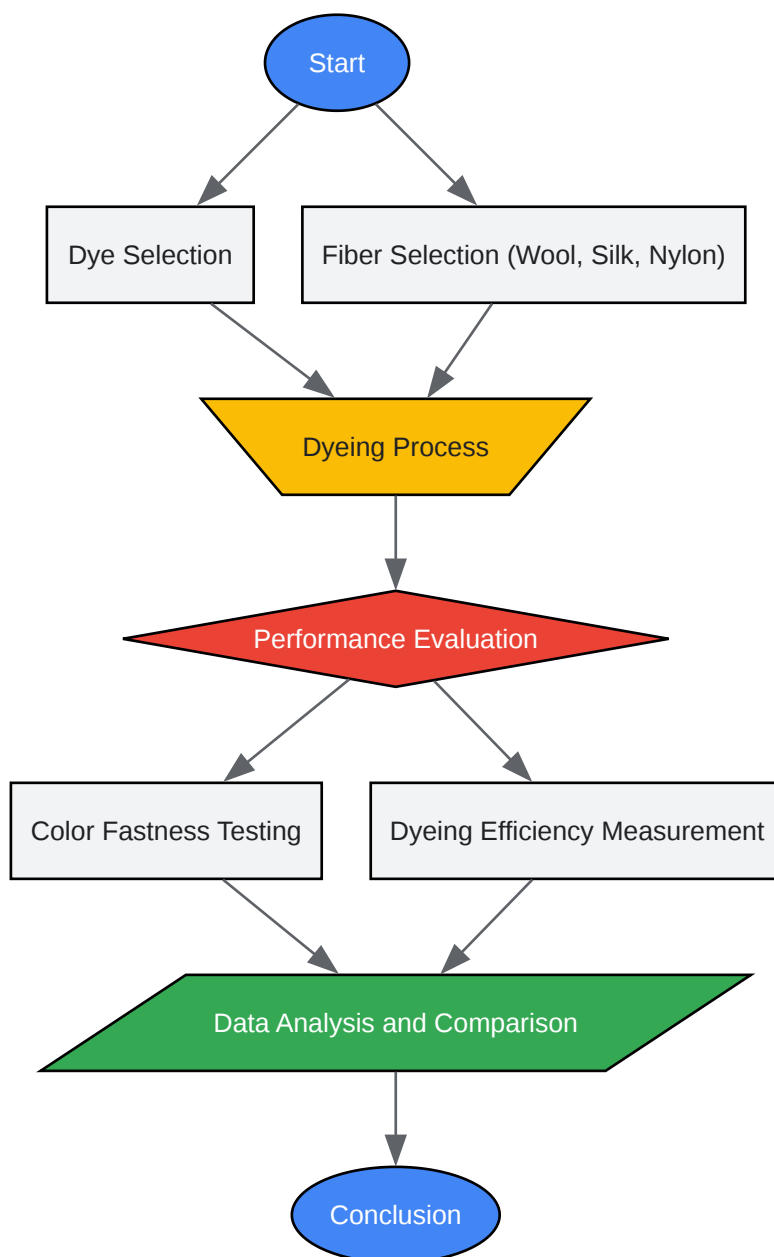
[Click to download full resolution via product page](#)

*Acid Dyeing Mechanism.*

## Experimental Workflow for Comparative Study

The following diagram illustrates a typical workflow for a comparative study of different acid dyes.

Experimental Workflow for Acid Dye Comparison



[Click to download full resolution via product page](#)



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Exploring AATCC standards for fabric colorfastness - News and Articles [textiletradebuddy.com]
- 2. intouch-quality.com [intouch-quality.com]
- 3. contracttextiles.org [contracttextiles.org]
- 4. researchgate.net [researchgate.net]
- 5. blog.qima.com [blog.qima.com]
- 6. chiuvention.com [chiuvention.com]
- 7. aatcc.org [aatcc.org]
- 8. microbe-investigations.com [microbe-investigations.com]
- 9. Guidance on ISO 105 X12 Color Fastness Test to Rubbing [darongtester.com]
- To cite this document: BenchChem. [comparative study of different acid dyes for textiles]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1290566#comparative-study-of-different-acid-dyes-for-textiles]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)